

Application Notes and Protocols for Nourseothricin Sterile Stock Solutions

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Compound of Interest

Compound Name: Streptoethricin

Cat. No.: B1209867

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of sterile stock solutions of Nourseothricin, a potent aminoglycoside antibiotic widely used as a selection agent in molecular biology and genetic engineering.

Introduction

Nourseothricin (also known as clonNAT) is a mixture of **streptoethricin** antibiotics (C, D, E, and F) produced by *Streptomyces noursei*.^[1] Its primary mechanism of action involves the inhibition of protein synthesis by inducing miscoding of mRNA, which ultimately leads to cell death.^{[2][3][4]} Resistance to Nourseothricin is conferred by the *sat* or *nat* genes, which encode for Nourseothricin N-acetyltransferase, an enzyme that inactivates the antibiotic.^[1] This makes Nourseothricin an effective selection marker for a broad range of organisms, including bacteria, yeast, fungi, and plant cells.^{[3][5]}

Properties of Nourseothricin Sulfate

A summary of the key properties of Nourseothricin sulfate is presented in the table below.

Property	Value
Molecular Formula	C19H34N8O8 · H2SO4 (Streptothricin F)[5]
Molecular Weight	600.6 g/mol (Streptothricin F)[5]
Appearance	White to light brown solid[6]
Solubility	Highly soluble in water (~1 g/mL[1], 200 mg/mL[6][7])
Stability in Powder Form	Stable for 10 years at 4°C and 2 years at 20°C. [8]
Stability in Solution	Stable at temperatures up to 75°C for 24 hours and at a pH range of 2-8 for over 7 days at 26°C.[9][10]
Mechanism of Action	Inhibits protein synthesis by inducing mRNA miscoding.[2][3][4]
Resistance Gene	Nourseothricin N-acetyl transferase (nat or sat). [1]

Preparation of Sterile Nourseothricin Stock Solution

This protocol describes the preparation of a 100 mg/mL sterile stock solution of Nourseothricin.

Materials

- Nourseothricin sulfate powder
- Sterile, distilled, or deionized water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes for aliquots

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Experimental Protocol

- Aseptic Technique: Perform all steps in a laminar flow hood or using sterile techniques to prevent contamination.
- Weighing: Accurately weigh the desired amount of Nourseothricin sulfate powder. For a 10 mL solution of 100 mg/mL, weigh 1 g of the powder.
- Dissolving: Add the powder to a sterile conical tube. Add the appropriate volume of sterile water to achieve the final desired concentration (e.g., add 10 mL of sterile water for a 100 mg/mL solution). Vortex or mix gently until the powder is completely dissolved. The solution should be clear.[\[11\]](#)
- Sterilization: Draw the Nourseothricin solution into a sterile syringe. Attach a sterile 0.22 μ m syringe filter to the syringe.[\[11\]](#)
- Filtering: Filter the solution into a new sterile conical tube. This step removes any potential microbial contamination.[\[11\]](#)
- Aliquoting: Dispense the sterile stock solution into smaller, sterile microcentrifuge tubes. Aliquoting helps to avoid repeated freeze-thaw cycles and reduces the risk of contamination of the entire stock.[\[12\]](#)
- Labeling: Clearly label each aliquot with the name of the solution (Nourseothricin), concentration, date of preparation, and your initials.

Quality Control

- Sterility Test: To ensure the sterility of the stock solution, a small volume can be incubated in a general-purpose microbial growth medium (e.g., LB broth) at 37°C for 24-48 hours. The absence of microbial growth indicates a sterile solution.
- Activity Assay: The biological activity of the prepared stock solution can be confirmed by performing a dose-response curve with a sensitive cell line to determine the minimal inhibitory concentration (MIC).

Storage of Nourseothricin Stock Solutions

Proper storage is crucial to maintain the stability and activity of Nourseothricin stock solutions.

Storage Temperature	Duration	Notes
4°C	Up to 4 weeks[7][8]	Suitable for short-term storage.
-20°C	Up to 1 year[11][13]	Recommended for long-term storage to maintain optimal activity.[8]
-80°C	Up to 6 months[14]	An alternative for long-term storage.

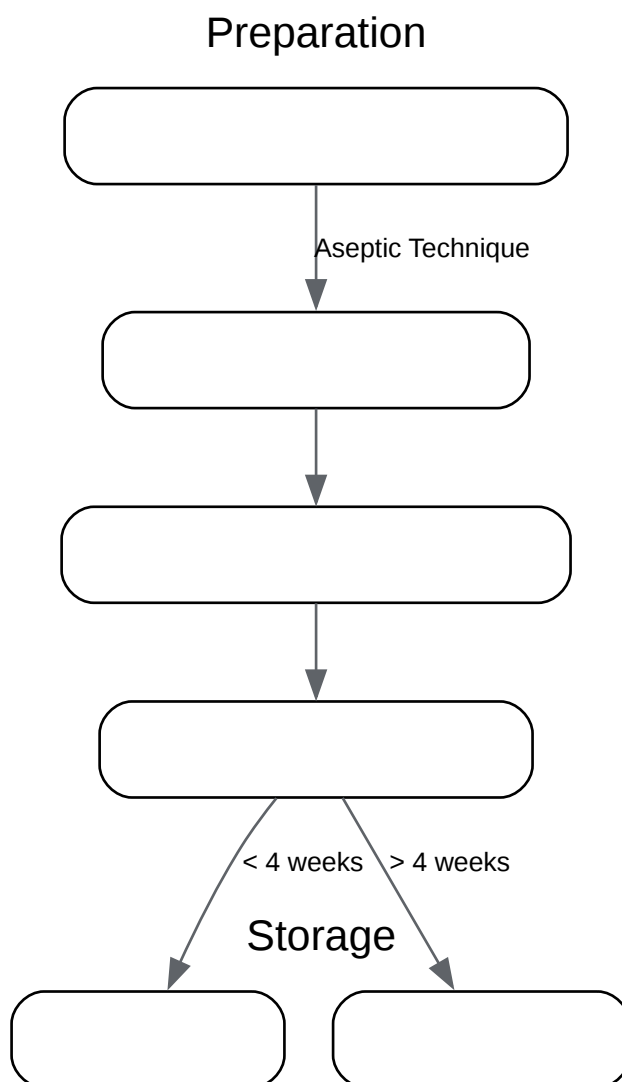
Important Considerations:

- Protect from moisture.[14]
- Avoid repeated freeze-thaw cycles.[12]
- Store in tightly sealed containers.[13]

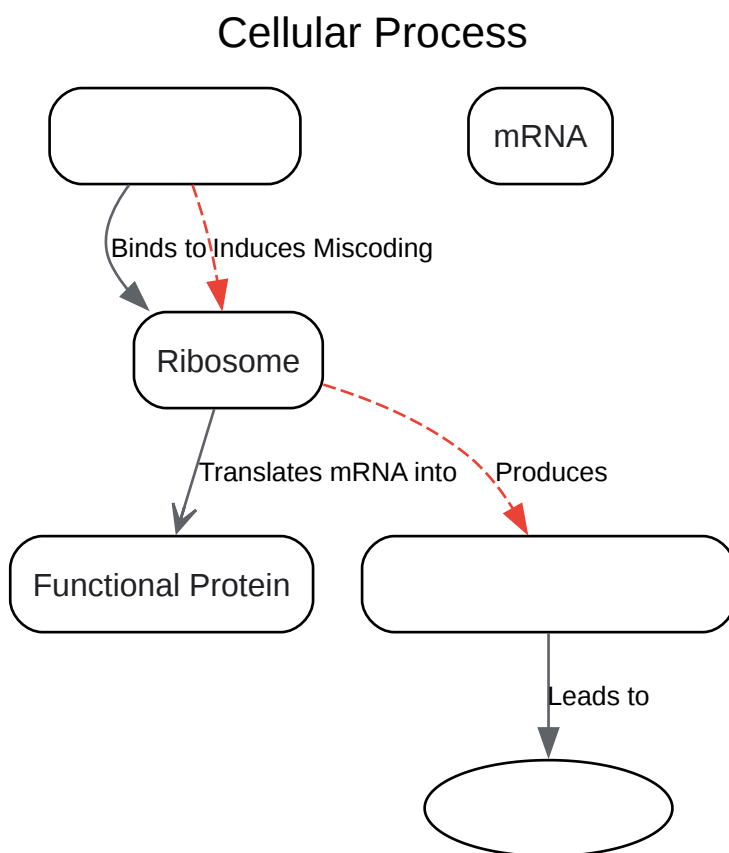
Visual Protocols and Workflows

Workflow for Preparing Sterile Nourseothricin Stock Solution

Workflow for Preparing Sterile Nourseothricin Stock Solution



Nourseothricin's Mechanism of Action



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